

# safety, handling, and MSDS for 2,3-Diaminopyridin-4-ol

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## Compound of Interest

Compound Name: 2,3-Diaminopyridin-4-ol

Cat. No.: B15174216

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An In-depth Technical Guide on the Safety, Handling, and Material Safety Data for **2,3-Diaminopyridin-4-ol**

Disclaimer: A specific, publicly available Material Safety Data Sheet (MSDS) for **2,3-Diaminopyridin-4-ol** could not be located. The following information is a synthesis of safety data for structurally similar compounds, including aminopyridines and other aromatic amines, and is intended to provide guidance for researchers, scientists, and drug development professionals. It is imperative to consult the official Safety Data Sheet (SDS) provided by the supplier before handling this compound and to conduct a thorough risk assessment for any planned experimental work.

## Introduction

**2,3-Diaminopyridin-4-ol** is a heterocyclic aromatic amine, a class of compounds often utilized as building blocks in medicinal chemistry and materials science. Due to the presence of amino groups and the pyridine ring, this compound and its analogs are presumed to possess biological activity and may present specific health and safety hazards. This guide provides a summary of potential hazards, recommended handling procedures, and general safety precautions.

## Hazard Identification and Classification


While specific toxicological data for **2,3-Diaminopyridin-4-ol** is not readily available, compounds with similar structures, such as diaminopyridines, are known to be hazardous. The


potential hazards are extrapolated from this class of compounds.

#### Potential GHS Hazard Classifications:

- Acute Toxicity: Oral, Dermal, and Inhalation (Category 3 or 4) - Aminopyridines can be toxic if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: (Category 2) - May cause skin irritation.
- Serious Eye Damage/Eye Irritation: (Category 2A) - May cause serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): (Category 3) - May cause respiratory irritation.

#### Pictograms:

 alt text

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Signal Word: Warning or Danger

#### Potential Hazard Statements:

- Harmful if swallowed.
- Harmful in contact with skin.
- Causes skin irritation.
- Causes serious eye irritation.
- Harmful if inhaled.
- May cause respiratory irritation.

## First-Aid Measures

In the event of exposure, immediate action is crucial. The following are general first-aid recommendations:

- **Inhalation:** Move the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- **Skin Contact:** Remove immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse. If skin irritation occurs, get medical advice/attention.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **Ingestion:** Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.

## Handling and Storage

Proper handling and storage are essential to minimize exposure risk.

Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves (e.g., nitrile).
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep container tightly closed.
- Store away from incompatible materials.

## Exposure Controls and Personal Protection

### Engineering Controls:

- Work should be conducted in a chemical fume hood to minimize inhalation exposure.
- Ensure eyewash stations and safety showers are readily available.

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear a lab coat and chemical-resistant gloves (nitrile gloves are a common choice, but the specific glove material should be chosen based on a risk assessment and compatibility with the solvent being used).
- Respiratory Protection: If the engineering controls are not sufficient to maintain concentrations below exposure limits, a NIOSH-approved respirator may be necessary.

## Physical and Chemical Properties

A summary of available and predicted physical and chemical properties for **2,3-Diaminopyridin-4-ol** is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>7</sub> N <sub>3</sub> O	-
Molecular Weight	125.13 g/mol	-
Appearance	Off-white to tan powder (predicted)	-
Melting Point	>300 °C (predicted)	-
Boiling Point	Not available	-
Solubility	Soluble in DMSO (predicted)	-

## Stability and Reactivity

- **Reactivity:** No specific reactivity data is available.
- **Chemical Stability:** Stable under recommended storage conditions.
- **Possibility of Hazardous Reactions:** No hazardous reactions have been reported.
- **Conditions to Avoid:** Incompatible materials, heat, and moisture.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Carbon oxides, nitrogen oxides.

## Toxicological Information

No specific toxicological studies for **2,3-Diaminopyridin-4-ol** have been found in the public domain. The information below is based on the general toxicology of aminopyridines.

Metric	Value	Species	Route
LD50 (Oral)	Not available	-	-
LD50 (Dermal)	Not available	-	-
LC50 (Inhalation)	Not available	-	-

#### Potential Health Effects:

- Acute: May cause irritation to the skin, eyes, and respiratory tract. Ingestion or significant absorption could lead to systemic effects.
- Chronic: The chronic health effects have not been investigated. Aromatic amines as a class are known to have the potential for long-term health effects, and this compound should be handled with this in mind.

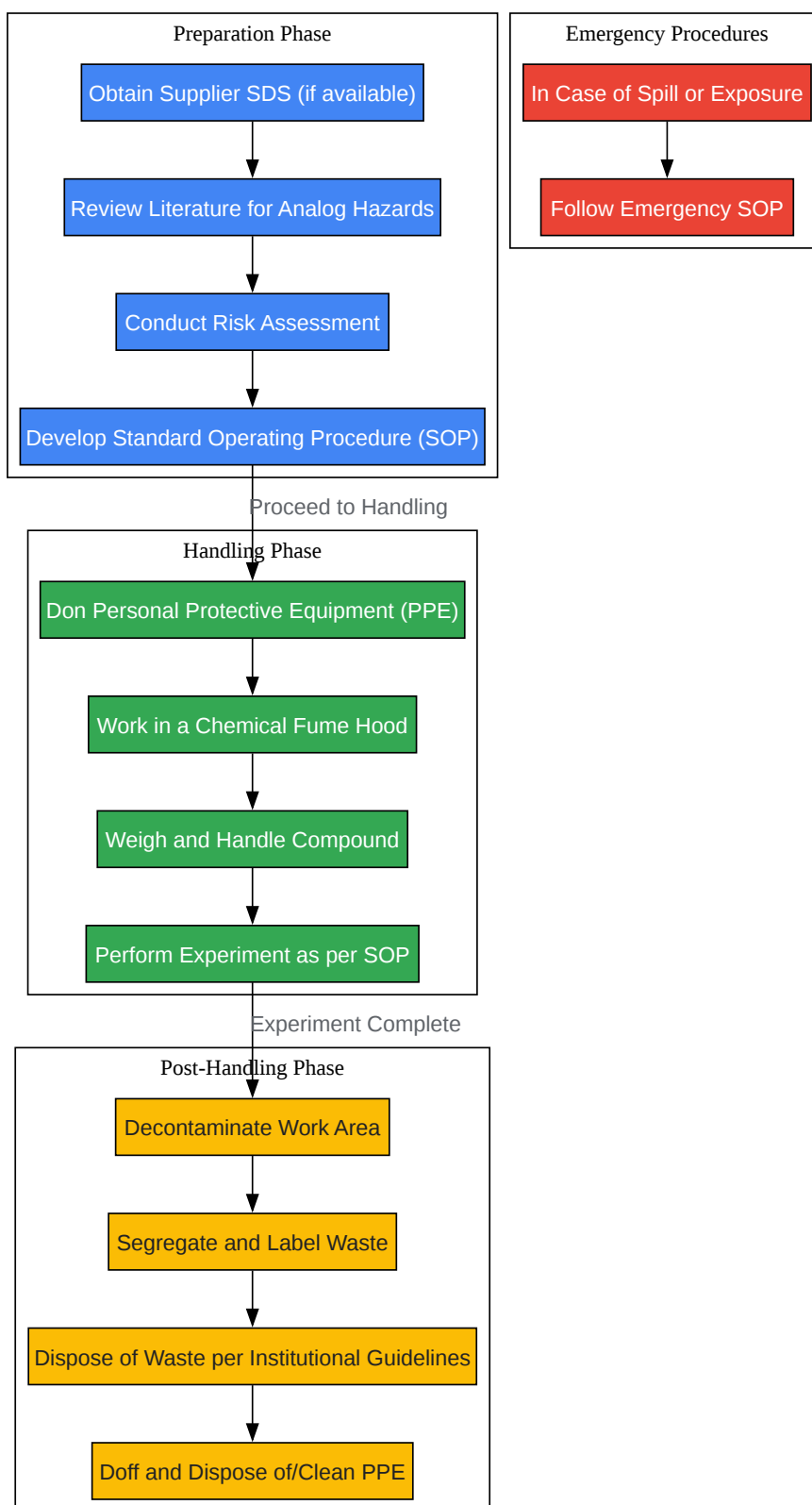
## Experimental Protocols

Detailed experimental protocols for the synthesis or use of **2,3-Diaminopyridin-4-ol** are proprietary and not publicly available. Researchers should develop their own standard operating procedures (SOPs) based on a thorough risk assessment.

## Visualizations

### Logical Workflow for Handling Potentially Hazardous Research Chemicals

The following diagram outlines a general workflow for the safe handling of a research chemical like **2,3-Diaminopyridin-4-ol**, for which a full MSDS is not available.



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Caption: A logical workflow for the safe handling of research chemicals.

## Conclusion

While **2,3-Diaminopyridin-4-ol** is a valuable compound in research and development, the lack of comprehensive public safety data necessitates a cautious and well-documented approach to its handling. Researchers must rely on information from structurally similar compounds, conduct thorough risk assessments, and adhere to strict safety protocols to minimize potential hazards. Always prioritize obtaining the supplier's official Safety Data Sheet and consult with your institution's Environmental Health and Safety (EHS) department for guidance.

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